

In-Depth Technical Guide: 2-(1,2-Benzisoxazol-3-yl)acetic acid

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Compound of Interest

Compound Name: 2-(1,2-Benzisoxazol-3-yl)acetic acid

Cat. No.: B189195

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(1,2-Benzisoxazol-3-yl)acetic acid**, a key intermediate in the synthesis of the antiepileptic drug Zonisamide.^[1] This document details its chemical and physical properties, safety and handling protocols, synthesis methodologies, and potential biological relevance.

Chemical and Physical Properties

2-(1,2-Benzisoxazol-3-yl)acetic acid is a white to light yellow crystalline powder.^[1] Its key properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₉ H ₇ NO ₃	[1]
Molecular Weight	177.16 g/mol	[1]
CAS Number	4865-84-3	[1]
Melting Point	123 °C	
Boiling Point	377.3 ± 17.0 °C (Predicted)	[1]
Density	1.394 ± 0.06 g/cm ³ (Predicted)	[1]
Solubility	Soluble in Methanol	[1]
pKa	3.60 ± 0.30 (Predicted)	[1]
Appearance	White to light yellow to light orange powder to crystal	[1]

Safety and Handling

GHS Hazard Classification:

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-(1,2-Benzisoxazol-3-yl)acetic acid** is classified as follows:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation
Acute toxicity, oral	4	H302: Harmful if swallowed

Pictograms:

Signal Word: Warning

Precautionary Statements:

A comprehensive list of precautionary statements for the safe handling and use of this compound is provided below.

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264		Wash face, hands and any exposed skin thoroughly after handling.
P270		Do not eat, drink or smoke when using this product.
P271		Use only outdoors or in a well-ventilated area.
P280		Wear protective gloves/protective clothing/eye protection/face protection.
Response	P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302+P352		IF ON SKIN: Wash with plenty of soap and water.
P304+P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312		Call a POISON CENTER or doctor/physician if you feel unwell.

P330	Rinse mouth.	
P332+P313	If skin irritation occurs: Get medical advice/attention.	
P337+P313	If eye irritation persists: Get medical advice/attention.	
P362	Take off contaminated clothing and wash before reuse.	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

First Aid Measures:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.

Handling and Storage:

- Handling: Wear personal protective equipment/face protection. Ensure adequate ventilation. Do not get in eyes, on skin, or on clothing. Avoid ingestion and inhalation. Avoid dust

formation.

- Storage: Keep in a dry, cool and well-ventilated place. Keep container tightly closed. Recommended storage temperature is 2-8°C. Incompatible with strong oxidizing agents.

Experimental Protocols

Synthesis of 2-(1,2-Benzisoxazol-3-yl)acetic acid from 4-Hydroxycoumarin

This protocol details a common method for the synthesis of **2-(1,2-Benzisoxazol-3-yl)acetic acid**.

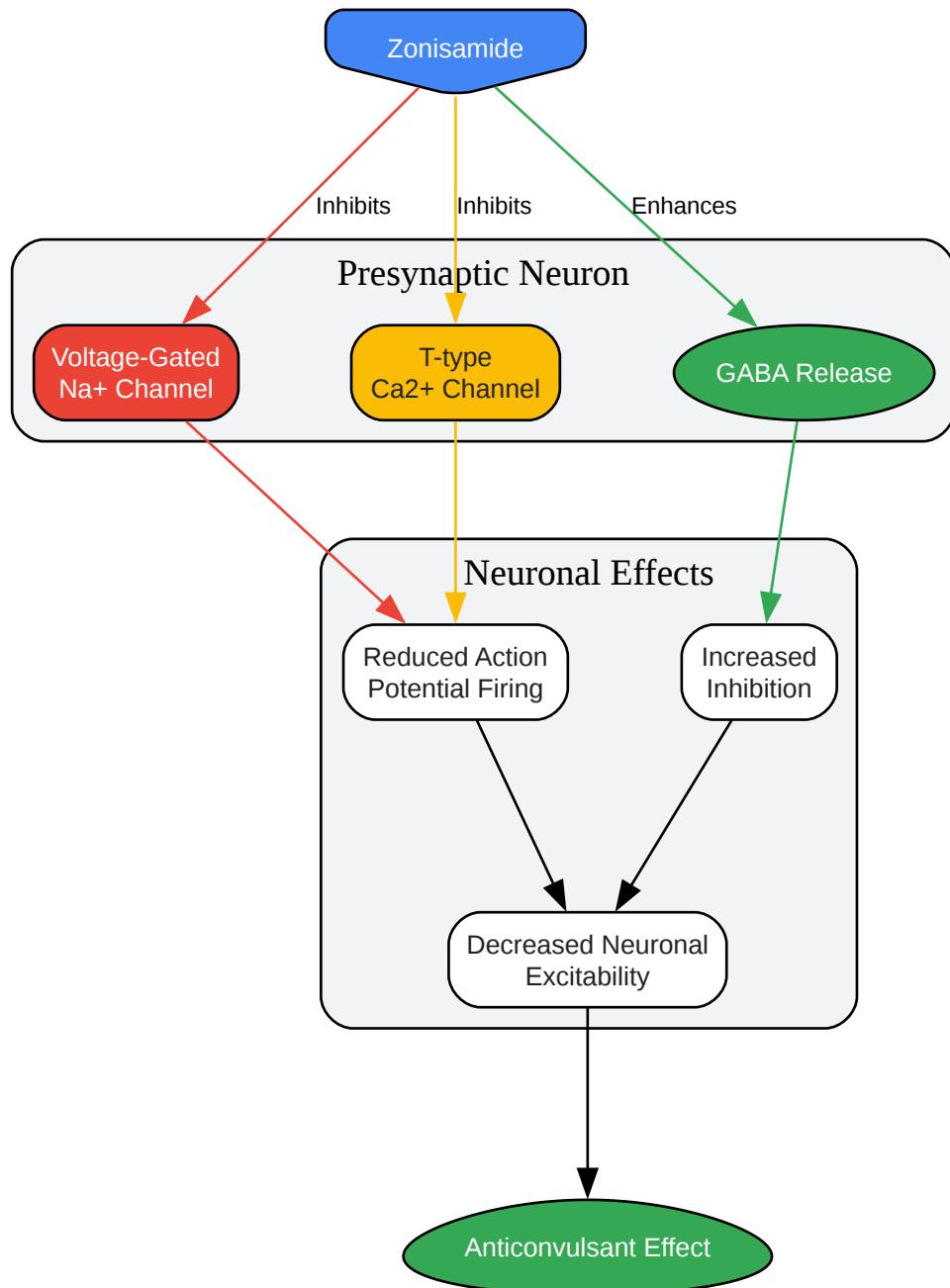
Materials:

- 4-Hydroxycoumarin
- Hydroxylamine hydrochloride
- Sodium acetate
- Methanol
- Water
- Hydrochloric acid (50%)

Procedure:[2]

- To a stirred solution of 4-Hydroxycoumarin (500g, 3.086 mol) in methanol (5.0 L) at 25-30°C, add Hydroxylamine hydrochloride (75g, 1.08 mol).
- Add sodium acetate (885g, 10.80 mol) to the solution in portions over a period of 30 minutes.
- Stir the reaction mixture at 25-30°C for 30 minutes.
- Heat the mixture to reflux (65-70°C) and maintain at reflux for 5-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).

- After completion of the reaction, distill off the methanol under vacuum at a temperature below 50°C.
- To the residue, add 7.0 L of water and cool the resulting solution to 10-15°C.
- Adjust the pH of the reaction mass to 2-3 with 50% hydrochloric acid and stir for one hour at 10-15°C.
- Filter the resulting solid and wash with 2 L of water.
- Dry the solid at 55-60°C to obtain **2-(1,2-Benzisoxazol-3-yl)acetic acid**.



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References

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- 2. sphinxsai.com [sphinxsai.com]
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